

What is the chemical structure of Cyanox CY 1790?

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Compound of Interest

Compound Name: Cyanox CY 1790

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An In-depth Technical Guide to Cyanox CY 1790

Cyanox CY 1790 is a high-performance, sterically hindered phenolic antioxidant used to protect polymeric materials from thermo-oxidative degradation.[1][2] Its primary function is to ensure the long-term stability of plastics and elastomers by neutralizing free radicals that initiate degradation processes, thereby preserving the material's physical and chemical properties.[3][4] This guide provides a comprehensive overview of its chemical structure, key properties, and applications, with a focus on experimental data and methodologies relevant to researchers and professionals in drug development and materials science.

Chemical Structure and Identification

Cyanox CY 1790 is chemically known as 1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazine-2,4,6(1H,3H,5H)-trione.[1] It is a complex molecule characterized by three substituted phenolic groups attached to a central triazine ring, which contributes to its high molecular weight and low volatility.[5][6]

Chemical Identifiers:

- Chemical Formula: $C_{42}H_{57}N_3O_6$ [5][6]
- Molecular Weight: 699.92 g/mol [1][7]
- CAS Number: 40601-76-1[1]

- Synonyms: Irganox 1790, Irganox 3790, Lowinox 1790, Antioxidant 1790[1]

Physicochemical and Performance Data

Cyanox CY 1790 is a free-flowing white powder valued for its minimal color contribution and low volatility.[5][6] Its high thermal stability makes it suitable for high-temperature processing of polymers.[1] Key performance benefits include excellent resistance to extraction and discoloration, and superior polymer stabilization.[5]

Property	Value	Reference
Appearance	White powder	[5][7]
Melting Point	159.0 - 163.0 °C	[6][7]
Loss on Drying	≤ 0.5%	[5][6]
Toluene Insolubles	≤ 0.05%	[5][6]
Transmittance @ 425 nm	> 95%	[7]
Transmittance @ 500 nm	> 97%	[7]

Regulatory Status: **Cyanox CY 1790** is sanctioned by the FDA for use as an antioxidant in olefin polymers (not to exceed 0.1%), polystyrene, and rubber-modified polystyrene intended for food contact applications.[5][6][7]

Antioxidant Mechanism

As a sterically hindered phenolic antioxidant, **Cyanox CY 1790** functions as a free radical scavenger.[3][4] The hydroxyl groups on the phenol rings donate hydrogen atoms to reactive radicals ($R\cdot$, $ROO\cdot$), neutralizing them and terminating the auto-oxidation chain reaction that leads to polymer degradation. The bulky tert-butyl and methyl groups surrounding the hydroxyl group enhance its stability and reduce its volatility.

Caption: Antioxidant mechanism of **Cyanox CY 1790** as a free radical scavenger.

Experimental Protocols

The following section details an experimental protocol for the extraction and quantification of **Cyanox CY 1790** from wastewater, followed by its application to a polypropylene (PP) matrix to evaluate its effect on thermal stability. This methodology is adapted from a study on the valorization of petrochemical wastewater.[8]

This protocol utilizes Solid-Phase Extraction (SPE) followed by High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) for the recovery and analysis of **Cyanox CY 1790**.

Materials and Reagents:

- Wastewater sample containing **Cyanox CY 1790**
- Solid-Phase Extraction (SPE) cartridges
- Methanol (HPLC grade)
- Acetonitrile (ACN, HPLC grade)
- Dichloromethane (CH_2Cl_2)
- Deionized water
- **Cyanox CY 1790** standard
- 0.45 μm nylon filters

Procedure:

- Sample Preparation: Filter wastewater samples to remove suspended solids.
- SPE Cartridge Conditioning: Condition the SPE cartridges by passing methanol followed by deionized water.
- Sample Loading: Load the pre-treated wastewater sample onto the SPE cartridge.
- Washing: Wash the cartridge with deionized water to remove interfering substances.

- Elution: Elute the retained **Cyanox CY 1790** from the cartridge using an appropriate solvent like methanol or acetonitrile.
- HPLC-MS Analysis:
 - Filter the eluate through a 0.45 µm nylon filter.
 - Inject the filtered sample into an HPLC-MS system.
 - Use a suitable mobile phase gradient (e.g., a mixture of acetonitrile and water) to achieve separation.
 - Quantify **Cyanox CY 1790** by comparing the peak area with a calibration curve prepared from known concentrations of the standard.

Quantitative Results from a Representative Study:[8]

Parameter	Result
Recovery Rate	≥ 95%
Inter-day Precision (RSD)	< 3.78%
Intra-day Precision (RSD)	< 4.1%
Correlation Coefficient (R ²)	> 0.99995

This protocol describes how to incorporate the recovered **Cyanox CY 1790** into a polypropylene matrix and analyze its thermal stability using Thermogravimetric Analysis (TGA).

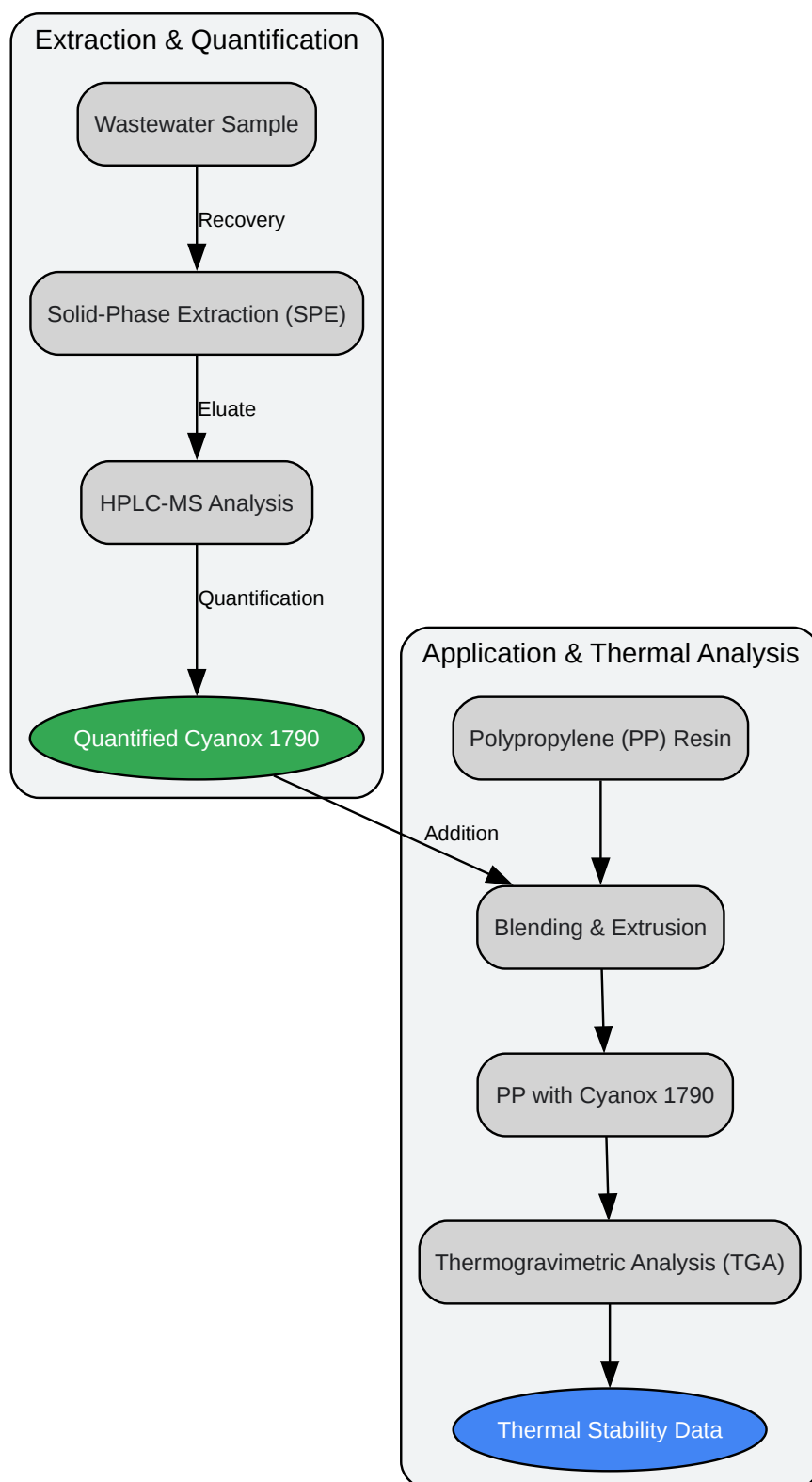
Materials:

- Polypropylene (PP) resin
- Recovered **Cyanox CY 1790**
- Extruder
- Thermogravimetric Analyzer (TGA)

Procedure:

- Compounding: Blend the PP resin with a specified concentration of the recovered **Cyanox CY 1790** (e.g., 0.05-0.1% by weight).
- Extrusion: Melt-process the blend using an extruder to ensure homogeneous distribution of the antioxidant within the polymer matrix.
- Sample Preparation for TGA: Prepare small, uniform samples from the extruded PP-antioxidant blend.
- TGA Analysis:
 - Place the sample in the TGA furnace.
 - Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate.
 - Record the weight loss of the sample as a function of temperature.
 - Determine the onset of degradation temperature and other thermal stability parameters.

The addition of **Cyanox CY 1790** has been shown to improve the thermal qualities of the material.[8]



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Caption: Workflow for recovery, quantification, and application of **Cyanox CY 1790**.

Conclusion

Cyanox CY 1790 is a highly effective and versatile antioxidant crucial for enhancing the durability and performance of various polymers. Its well-defined chemical structure and low volatility provide excellent long-term thermal stability. The experimental protocols outlined in this guide offer a framework for researchers to quantify its presence and evaluate its efficacy in polymer systems, making it a valuable component in the development of stable and long-lasting materials.

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